

# Fenoxasulfone: A Comparative Analysis of its Efficacy Among VLCFA-Inhibiting Herbicides

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## Compound of Interest

Compound Name: Fenoxasulfone

Cat. No.: B1440672

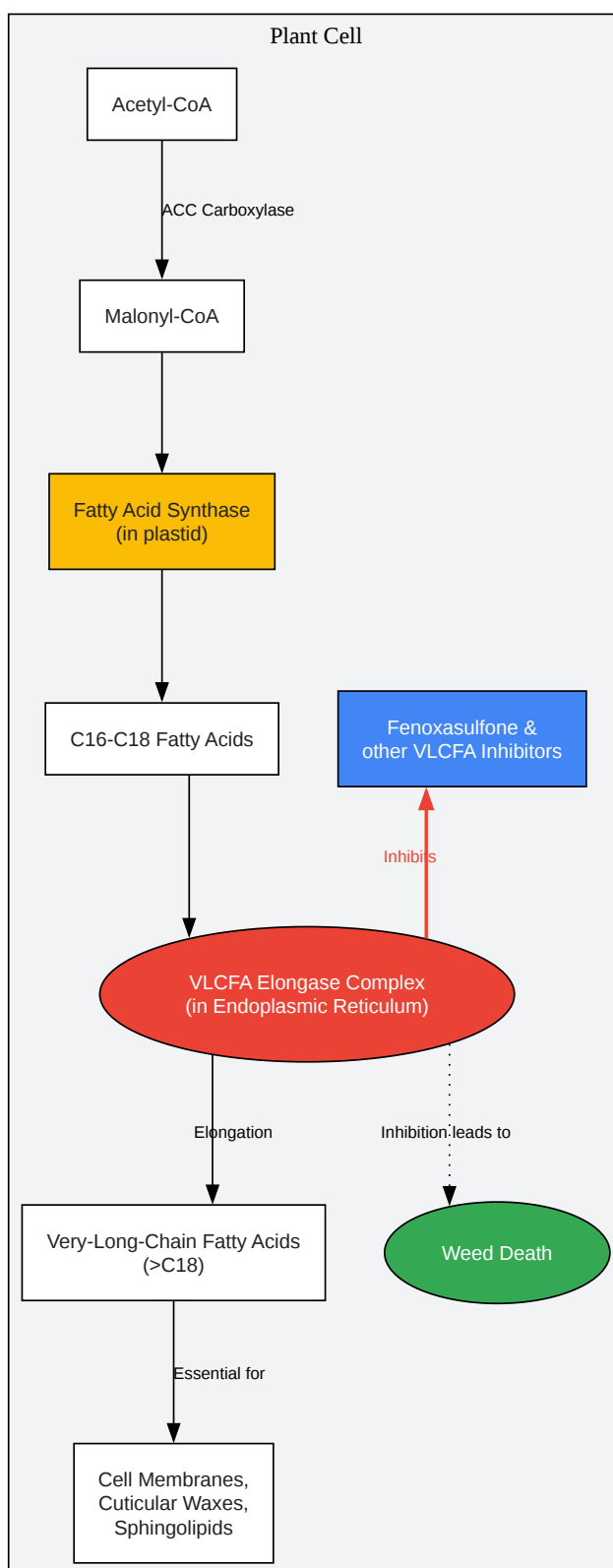
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This guide provides an objective comparison of **fenoxasulfone**'s performance against other prominent very-long-chain fatty acid (VLCFA)-inhibiting herbicides, including pyroxasulfone, S-metolachlor, and acetochlor. The information is supported by experimental data to assist researchers in evaluating its potential for weed management strategies.

## Mode of Action: Inhibition of Very-Long-Chain Fatty Acid Elongase

**Fenoxasulfone**, like other herbicides in its class, disrupts the biosynthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants.[1][2][3] It specifically targets and inhibits the activity of VLCFA elongase, a critical enzyme in the elongation of fatty acid chains.[1][2] This inhibition leads to a depletion of essential components for cell membrane formation and cuticular wax, ultimately causing weed death.[4] These herbicides are classified under Group 15 (WSSA) or Group K3 (HRAC).[4]



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**Caption:** Simplified signaling pathway of VLCFA-inhibiting herbicides.

## Comparative Efficacy Data

The following tables summarize the herbicidal efficacy of **fenoxasulfone** and other VLCFA inhibitors based on available experimental data.

Table 1: Efficacy of **Fenoxasulfone** against Key Paddy Field Weeds

Weed Species	Application Rate (g a.i./ha)	Growth Stage at Application	% Control (30-40 DAT)
Echinochloa oryzicola	50 - 200	Pre-emergence to 3.0-leaf	Excellent
Echinochloa crus-galli	50 - 200	Pre-emergence to 3.0-leaf	Excellent
Monochoria vaginalis	150 - 200	Not specified	Excellent
Lindernia spp.	150 - 200	Not specified	Excellent
Gratiola japonica	150 - 200	Not specified	Excellent
Rotala indica	150 - 200	Not specified	Excellent
Ludwigia epilobioides	150 - 200	Not specified	Excellent

Data sourced from greenhouse experiments.[1] **Fenoxasulfone** demonstrates excellent control of major annual weeds in paddy fields, including sulfonylurea-resistant biotypes.[1] It also exhibits long residual activity, with applications of 200 g a.i./ha providing effective control for 60-70 days.[1]

Table 2: Comparative Efficacy of Pyroxasulfone and S-metolachlor against Various Weed Species

Weed Species	Herbicide	Application Rate (g a.i./ha)	% Control (28 DAT)
Amaranthus viridis	Pyroxasulfone	100	100
S-metolachlor	960	100	
Chloris elata	Pyroxasulfone	50	100
S-metolachlor	960	100	
Conyza spp.	Pyroxasulfone	50	100
S-metolachlor	960	96	
Echinochloa crus-galli	Pyroxasulfone	26.7 (ED90)	90
S-metolachlor	127.5 (ED90)	90	

Data compiled from multiple studies.[5] Pyroxasulfone is effective at lower application rates compared to S-metolachlor for the control of several key weed species.[5]

Table 3: Comparative Efficacy of Acetochlor and S-metolachlor in Corn

Weed Species	Herbicide Treatment	Application Rate (kg a.i./ha)	% Control
Cenchrus echinatus	Acetochlor/Atrazine	4.38	High
Brachiaria plantaginea	Acetochlor/Atrazine	4.38	High
Digitaria horizontalis	Acetochlor/Atrazine	4.38	High
Bidens pilosa	Acetochlor/Atrazine	4.38	High
Ipomoea grandifolia	Acetochlor/Atrazine	4.38	High
Metolachlor/Atrazine	3.50	High	

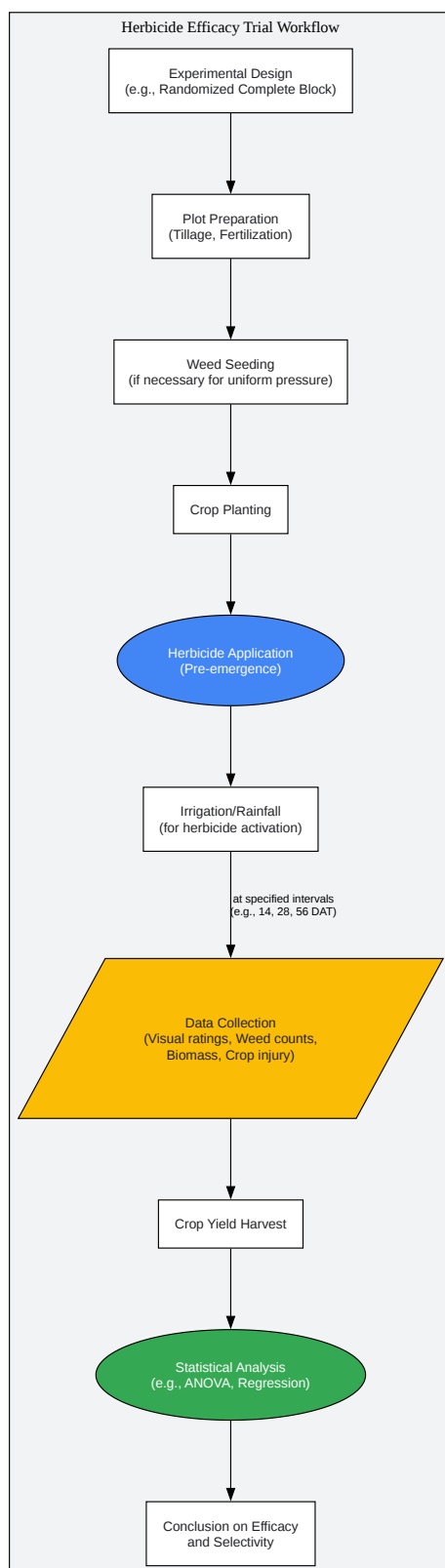
Data from a field study in corn.[6] Both acetochlor and metolachlor, particularly when mixed with atrazine, provide effective pre-emergence control of a broad spectrum of weeds in corn.[6]

## Crop Safety and Yield

- **Fenoxasulfone:** Developed as a rice herbicide, it exhibits excellent crop safety in paddy field cultivation.[1][3]
- **Pyroxasulfone:** Generally safe for use in corn and soybeans, though some minor, transient injury can occur at higher rates.[5][7] Studies have shown that pyroxasulfone treatments can lead to soybean yields comparable to or higher than treatments with other herbicides.[5]
- **Acetochlor:** Can cause injury to rice, particularly at earlier application timings and on certain soil types.[8] The use of a safener can mitigate this injury.[9] In corn, slight initial growth reduction may be observed, but the crop typically recovers quickly.[6]
- **S-metolachlor:** Demonstrates good crop safety in various crops, including corn and soybeans.[5]

## Experimental Protocols

Detailed methodologies are crucial for the accurate interpretation and replication of herbicide efficacy studies. Below is a representative experimental workflow for evaluating pre-emergence herbicides.



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**Caption:** A standard experimental workflow for herbicide efficacy trials.

#### Key Parameters from Cited Greenhouse Study on **Fenoxasulfone**:[\[1\]](#)

- Experimental Unit: Plastic pots filled with soil.
- Test Weeds: Echinochloa oryzicola, Echinochloa crus-galli, and various broadleaf weeds.
- Herbicide Application: A drop of diluted herbicide solution was applied directly to the paddy water.
- Evaluation: Visual assessment of weed control was conducted 30-40 days after application. For residual activity assessment, weed seeds were planted at 7-day intervals after treatment.

#### Key Parameters from Cited Field Study on Pyroxasulfone and S-metolachlor:[\[5\]](#)

- Experimental Design: Randomized complete block design with three replications.
- Plot Size: 2 m wide by 4 m long.
- Soil Type: Silty clay.
- Herbicide Application: Applied immediately after corn planting using a CO2 backpack sprayer calibrated to deliver 200 L/ha.
- Evaluation: Weed control and phytotoxicity were assessed visually at 10, 30, and 41 days after application using a scale of 0 to 100.

## Summary and Conclusion

**Fenoxasulfone** is a highly effective VLCFA-inhibiting herbicide, particularly for the control of key annual grasses and broadleaf weeds in rice paddy fields.[\[1\]](#)[\[3\]](#) It demonstrates excellent, long-lasting residual activity at relatively low application rates.[\[1\]](#)

In comparison, pyroxasulfone has shown superior or similar efficacy to S-metolachlor at significantly lower application rates for a broad spectrum of weeds in crops like corn and soybeans.[\[5\]](#) Acetochlor remains a valuable tool for weed management in corn, often used in combination with other herbicides for broader spectrum control.[\[6\]](#)

The choice of a specific VLCFA-inhibiting herbicide will depend on the target crop, predominant weed species, soil type, and overall weed management program. The data presented in this guide provides a foundation for researchers to make informed decisions regarding the potential application of **fenoxasulfone** and its alternatives in various agricultural systems.

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